

Copeptin gene and protein structure.

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An In-depth Technical Guide on the Copeptin Gene and Protein Structure

For Researchers, Scientists, and Drug Development Professionals

Introduction

Copeptin, the C-terminal portion of the arginine vasopressin (AVP) precursor peptide, has emerged as a crucial biomarker in clinical diagnostics and a subject of intensive research.[1][2] Encoded by the AVP gene, copeptin is co-secreted with AVP from the posterior pituitary gland in equimolar amounts.[3] Due to its greater stability in circulation compared to the rapidly cleared AVP, copeptin serves as a reliable surrogate marker for vasopressin release, reflecting the body's response to osmotic, hemodynamic, and stress stimuli.[1][4][5] This guide provides a comprehensive technical overview of the copeptin gene and protein structure, its synthesis, associated signaling pathways, and the methodologies employed for its study.

The Arginine Vasopressin (AVP) Gene

Copeptin is a product of the arginine vasopressin (AVP) gene. This gene's primary product is a pre-pro-hormone that is proteolytically cleaved to yield AVP (also known as antidiuretic hormone, ADH), neurophysin II (NPII), and copeptin.[6][7]

Gene Locus and Structure

The human AVP gene is situated on the short arm (p) of chromosome 20.[6][8] It is part of a gene cluster that also includes the related oxytocin gene.[9] The gene spans approximately



1.85 to 2.5 kilobases (kb) and is characterized by a conserved structure across many mammalian species.[6][10]

Parameter	Human AVP Gene
Gene Symbol	AVP
Aliases	ADH, ARVP, VP, AVP-NPII[6][7]
Chromosomal Location	20p13[6]
Genomic Coordinates (GRCh38)	Start: 3,082,556 bp; End: 3,084,724 bp[6]
Total Length	~1.85-2.5 kb[6][10]
Number of Exons	3[6][10]
Number of Introns	2[6]

Exon-Intron Organization

The AVP gene is composed of three exons that encode distinct functional domains of the precursor protein.[6][10]

Gene Segment	Encodes
Exon A	A signal peptide, the AVP hormone, a GKR (Gly- Lys-Arg) cleavage site, and the N-terminus of Neurophysin II.[6][10]
Intron 1	A ~1 kilobase non-coding sequence separating Exon A and Exon B.[6]
Exon B	The conserved central region of Neurophysin II. [6][10]
Intron 2	A large non-coding sequence separating Exon B and Exon C.[6]
Exon C	The C-terminus of Neurophysin II, a single arginine (R) cleavage site, and the 39-amino acid copeptin glycopeptide.[6][10]



From Precursor Protein to Mature Peptides

The transcription and translation of the AVP gene initiate a multi-step process of protein synthesis and maturation occurring primarily in the magnocellular neurons of the hypothalamus's supraoptic and paraventricular nuclei.[8][9]

The Pre-pro-vasopressin Precursor

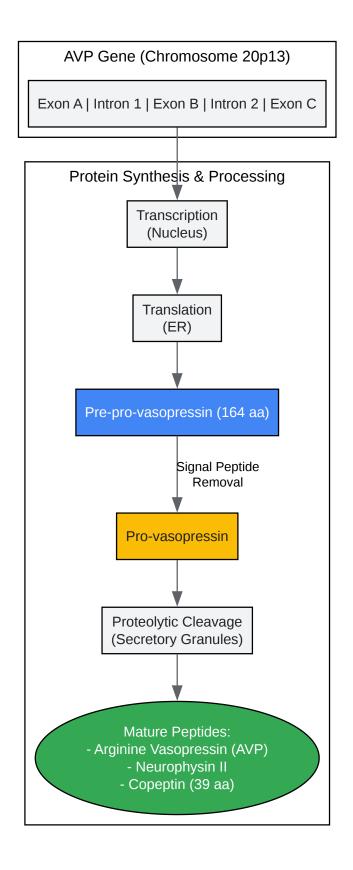
The initial polypeptide translated from the AVP mRNA is a 164-amino acid pre-pro-hormone.[4] [11][12] This precursor undergoes co-translational processing where the N-terminal signal peptide is cleaved, and the copeptin moiety is N-linked glycosylated, resulting in pro-vasopressin.[12]

Precursor/Product	Size (Amino Acids)	Description
Pre-pro-vasopressin	164	The initial translated polypeptide including a signal peptide.[11][12]
Pro-vasopressin	~145	The precursor after removal of the signal peptide, comprising AVP, Neurophysin II, and Copeptin.
Arginine Vasopressin (AVP)	9	The active hormone.
Neurophysin II	93-95	A carrier protein for AVP.
Copeptin	39	The C-terminal glycopeptide.

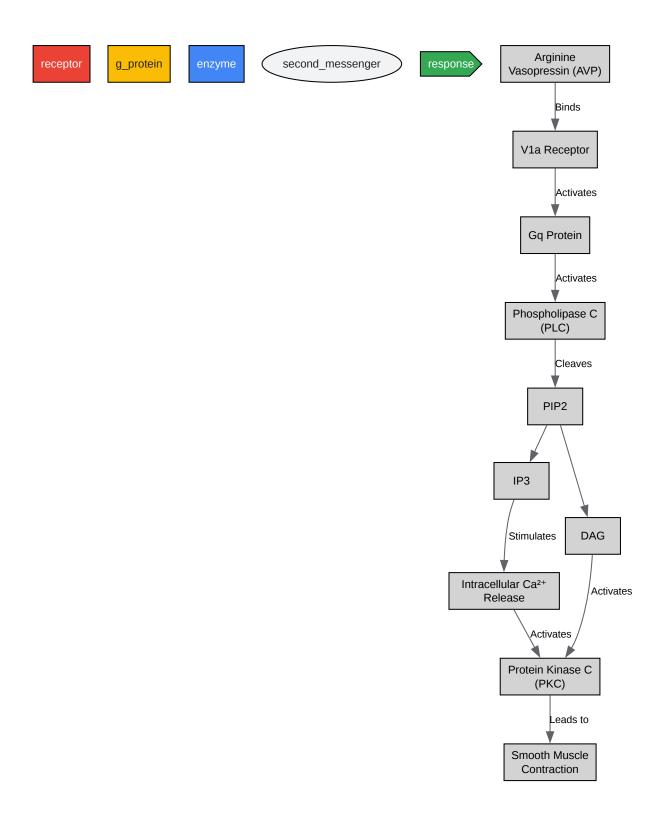
Axonal Transport and Proteolytic Cleavage

The pro-vasopressin is packaged into neurosecretory granules.[9][13] During axonal transport from the hypothalamus to the posterior pituitary, endopeptidases cleave the pro-hormone at specific basic amino acid sites (GKR and R).[10][13] This enzymatic processing releases the three mature peptides: AVP, Neurophysin II, and copeptin, which are stored in the posterior pituitary until released into the bloodstream.[8][13]

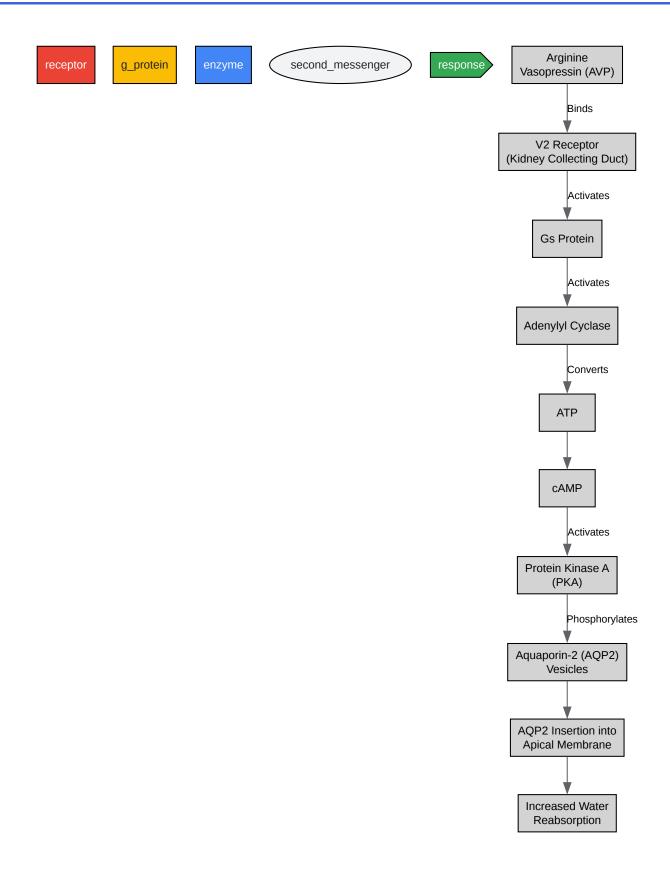




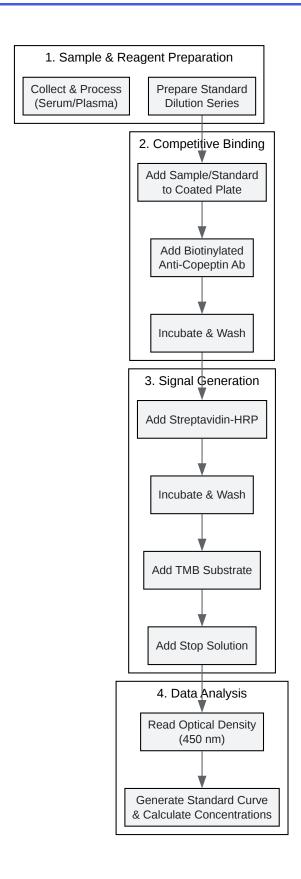












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